

Navigating the Safe Disposal of FF-10101: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FF-10101

Cat. No.: B607442

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **FF-10101**, a potent and irreversible FLT3 inhibitor, is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) for **FF-10101** is not publicly available, this guide provides essential, step-by-step procedures for its proper disposal based on general principles of hazardous chemical waste management and information from chemical suppliers. Adherence to these guidelines is paramount to ensure personal safety and compliance with regulatory standards.

Immediate Safety and Handling Considerations

Before beginning any disposal procedure, it is crucial to be familiar with the general safety precautions for handling potent chemical compounds. **FF-10101** is intended for research use only.^[1] Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All handling of the compound should be performed in a well-ventilated area, preferably within a chemical fume hood.

Storage Information: **FF-10101** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key information for **FF-10101**.

Property	Value	Source
CAS Number	1472797-69-5	[1]
Molecular Formula	C29H38N8O2	[1]
Molecular Weight	530.68 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1][2]
Storage (Short-term)	0 - 4°C	[1]
Storage (Long-term)	-20°C	[1]

Step-by-Step Disposal Protocol

The following procedures are based on best practices for the disposal of hazardous laboratory chemicals and should be followed in the absence of a specific institutional or regulatory protocol for **FF-10101**.

1. Waste Identification and Segregation:

- Identify: All materials contaminated with **FF-10101**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (e.g., gloves), must be treated as hazardous waste.
- Segregate: Do not mix **FF-10101** waste with non-hazardous waste.[3] It is also crucial to avoid mixing incompatible waste streams. Keep **FF-10101** waste separate from other chemical waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Waste Collection and Containment:

- Solid Waste: Collect all solid waste contaminated with **FF-10101** in a designated, leak-proof, and clearly labeled hazardous waste container.[4]
- Liquid Waste: Collect all liquid waste containing **FF-10101** in a separate, leak-proof, and compatible container.[4] Ensure the container is tightly sealed to prevent spills or

evaporation. Do not fill containers to more than 90% capacity.[4]

- Sharps: Any sharps (e.g., needles, contaminated glassware) must be disposed of in a designated sharps container.

3. Labeling of Waste Containers:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name ("**FF-10101**") and a description of the contents (e.g., "Solid waste with **FF-10101**," "Aqueous solution of **FF-10101**").
- Include the date the waste was first added to the container and the responsible researcher's name and contact information.

4. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is well-ventilated and has secondary containment to control any potential leaks or spills.
- Follow your institution's guidelines for the maximum allowable time for storing hazardous waste in the laboratory.

5. Final Disposal:

- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Professional Disposal: The final disposal of **FF-10101** waste must be conducted by a licensed hazardous waste disposal company. The waste code should be assigned in consultation with the user, producer, and the waste disposal company.[5]
- Do Not Dispose Down the Drain: Under no circumstances should **FF-10101** or its contaminated materials be disposed of down the drain or in regular trash.[5]

Experimental Protocol: Spill Decontamination

In the event of a spill of **FF-10101**, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

1. Evacuate and Secure the Area:

- Alert others in the vicinity of the spill.
- Evacuate non-essential personnel from the immediate area.
- Restrict access to the spill area.

2. Personal Protective Equipment (PPE):

- Before cleaning the spill, don appropriate PPE, including double gloves, a lab coat, and safety goggles. For larger spills, a respirator may be necessary.

3. Containment and Absorption:

- Small Spills: For small spills of solid **FF-10101**, carefully wipe it up with a damp cloth or absorbent pad. For small liquid spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or a chemical absorbent pad.^[5]
- Large Spills: For larger spills, dike the spill to prevent it from spreading. Absorb the spilled material using an appropriate absorbent.

4. Collection of Contaminated Material:

- Carefully collect all contaminated absorbent materials and any contaminated debris.
- Place all collected waste into a labeled hazardous waste container.

5. Decontamination of the Spill Area:

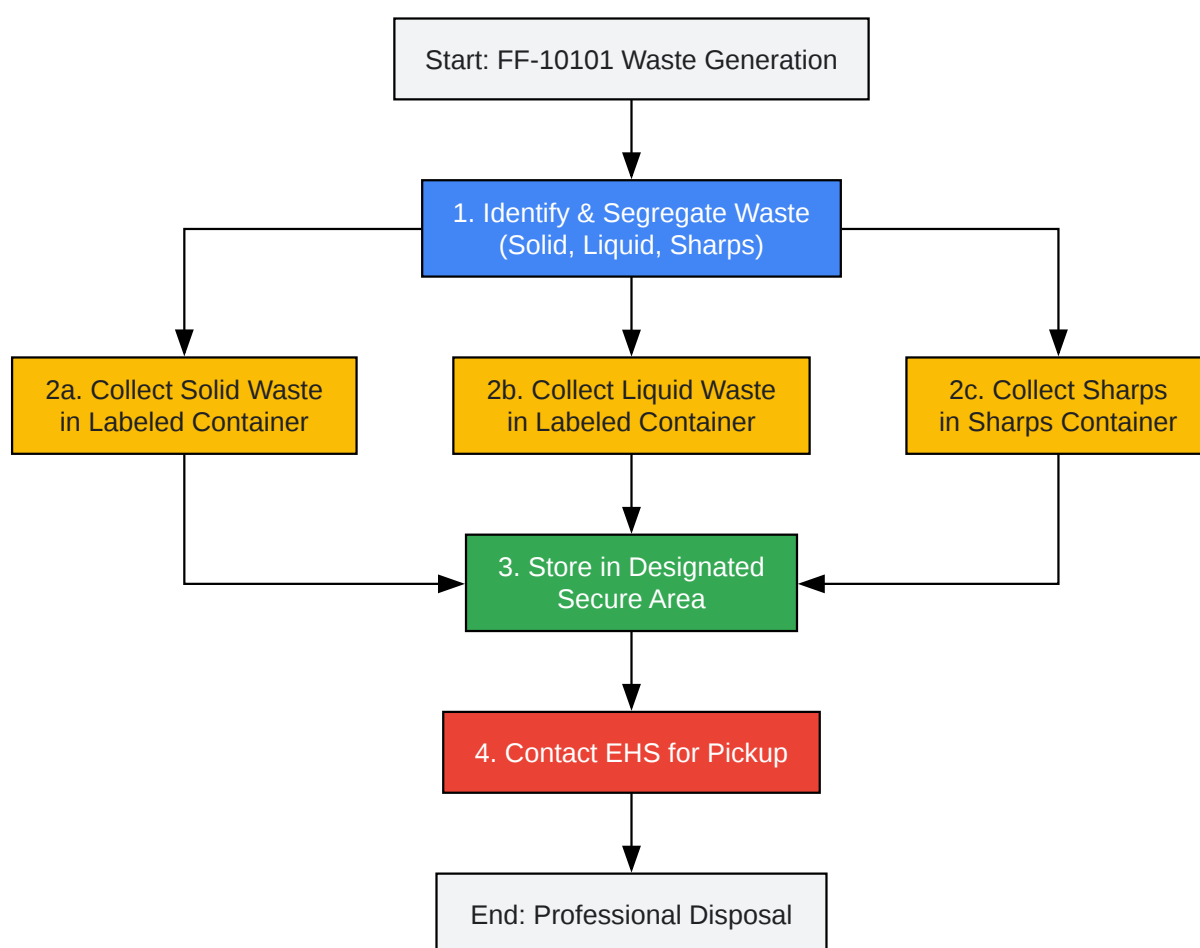
- Clean the spill area thoroughly with an appropriate solvent (e.g., a detergent solution followed by water), collecting all cleaning materials as hazardous waste.

6. Reporting:

- Report the spill to your laboratory supervisor and your institution's EHS office, following their specific reporting procedures.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **FF-10101**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **FF-10101** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. selleckchem.com [selleckchem.com]
- 3. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 4. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 5. resources.rndsystems.com [resources.rndsystems.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of FF-10101: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607442#ff-10101-proper-disposal-procedures\]](https://www.benchchem.com/product/b607442#ff-10101-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com